

Technical Monograph: Homomenthol (3,3,5-Trimethylcyclohexanol)

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Compound of Interest

Compound Name: *cis*-3,3,5-Trimethylcyclohexanol

CAS No.: 54352-39-5

Cat. No.: B1227284

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Chemical Identifiers, Synthesis, and Pharmacological Applications[1][2]

Executive Summary

This technical guide addresses the chemical identity, synthesis, and pharmacological profile of Homomenthol.[2] It is critical to address an immediate nomenclature paradox: while the prefix "homo-" in IUPAC nomenclature typically denotes the addition of a methylene group (

) to a parent structure (implying a C11 homolog of the C10 menthol), in industrial and pharmaceutical contexts, "Homomenthol" is the established trade name for 3,3,5-Trimethylcyclohexanol (C₉H₁₈O).[2]

This guide focuses on the commercially and pharmaceutically relevant 3,3,5-Trimethylcyclohexanol (CAS 116-02-9), a structural analog of menthol used as a cooling agent and a key precursor in the synthesis of the vasodilator Cyclandelate.[1][2][3]

Part 1: Chemical Identity & Nomenclature

The ambiguity of "Homomenthol" requires precise definition. Unlike (-)-Menthol (5-methyl-2-propan-2-ylcyclohexan-1-ol), Homomenthol lacks the isopropyl group, replacing it with a gem-dimethyl arrangement.^[2]

Table 1: Chemical Identifiers and Synonyms

Identifier Type	Value	Notes
Common Name	Homomenthol	Trade name; often implies the commercial mixture of isomers. ^{[1][2]}
IUPAC Name	3,3,5-Trimethylcyclohexan-1-ol	Preferred IUPAC Name (PIN). ^{[2][3]}
CAS Number (Mix)	116-02-9	General entry for the isomer mixture. ^{[1][2]}
CAS (cis-isomer)	933-48-2	(1S,5S)-3,3,5-trimethylcyclohexanol
CAS (trans-isomer)	767-54-4	(1R,5S)-3,3,5-trimethylcyclohexanol
Molecular Formula		Molecular Weight: 142.24 g/mol
SMILES	<chem>CC1CC(CC(C1)(C)C)O</chem>	
Key Applications	Cyclandelate precursor, Fragrance, TRPM8 Agonist	Used in vasodilators and cooling compositions. ^{[2][3]}

Stereochemical Configuration

Homomenthol exists primarily as a mixture of cis and trans isomers.^[2] The cis isomer (hydroxyl group axial or equatorial depending on ring flip, but typically defined relative to the 5-methyl group) and trans isomer exhibit distinct thermodynamic stabilities.^[2]

- Trans-isomer: Generally more thermodynamically stable.^[2]
- Cis-isomer: Often the kinetic product in specific hydrogenation conditions.^[2]

Part 2: Synthesis & Production Protocols

The industrial production of Homomenthol relies on the catalytic hydrogenation of Isophorone (3,5,5-Trimethyl-2-cyclohexen-1-one).[2] This process is chemically significant because it requires the reduction of both the alkene (

) and the ketone (

) functionalities.[2]

Reaction Logic (Causality)

We utilize Ruthenium (Ru) based catalysts rather than standard Nickel (Raney Ni) for this protocol.[2]

- Reasoning: Ruthenium offers higher diastereoselectivity and operates effectively at lower temperatures compared to Copper-Chromite catalysts, minimizing the formation of completely deoxygenated byproducts (trimethylcyclohexane).[2]

Experimental Protocol: High-Pressure Hydrogenation of Isophorone

Safety Warning: This protocol involves high-pressure hydrogen gas (flammable/explosive) and pyrophoric catalysts.[2] Conduct only in a rated autoclave.

Materials:

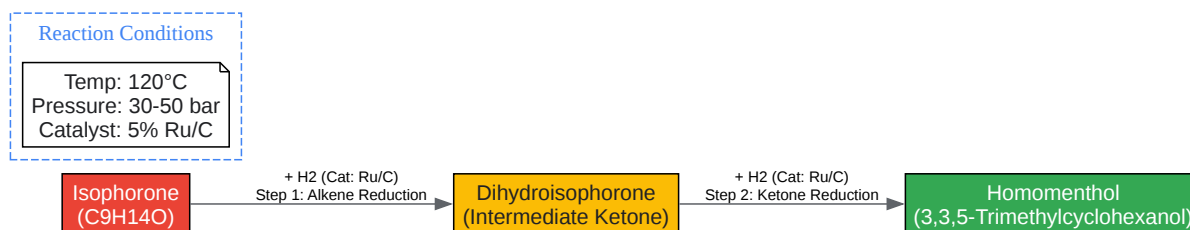
- Precursor: Isophorone (CAS 78-59-1)[2]
- Catalyst: 5% Ruthenium on Activated Carbon (Ru/C)[2]
- Solvent: Solvent-free (Neat) or Isopropanol[2]
- Hydrogen Gas () [2]

Step-by-Step Workflow:

- Catalyst Loading: Charge the high-pressure autoclave with Isophorone and 0.5 wt% of the Ru/C catalyst.[\[2\]](#)
 - Note: If using a solvent, maintain a 20% w/v concentration.[\[2\]](#) Neat reactions are preferred for industrial throughput.[\[2\]](#)
- Purging: Seal the reactor. Purge three times with Nitrogen () to remove oxygen, then three times with Hydrogen ().[\[2\]](#)
- Pressurization: Pressurize the reactor to 30–50 bar with .
- Reaction: Heat the mixture to 120°C under vigorous stirring (1000 RPM).
 - Mechanism:[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) The C=C bond reduces first (kinetic control) to form Dihydroisophorone (3,3,5-Trimethylcyclohexanone), followed by the reduction of the C=O bond to the alcohol.[\[2\]](#)
- Monitoring: Monitor uptake. Reaction is complete when uptake plateaus (approx. 2-4 hours).[\[2\]](#)
- Work-up: Cool to room temperature. Vent excess . Filter the catalyst (recyclable).[\[2\]](#)
- Purification: The crude filtrate contains a mix of cis/trans homomenthol.[\[2\]](#) Isolate via fractional distillation (bp 198°C).[\[2\]](#)

Visualization: Synthesis Pathway

The following diagram illustrates the stepwise reduction from Isophorone to Homomenthol.



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Figure 1: Stepwise catalytic hydrogenation of Isophorone to Homomenthol.

Part 3: Pharmacological Applications (TRPM8 Agonism)

Homomenthol acts as a cooling agent by interacting with the TRPM8 (Transient Receptor Potential Melastatin 8) ion channel, the primary molecular transducer of cold sensation in the somatosensory system.^{[2][4][5]}

Mechanism of Action

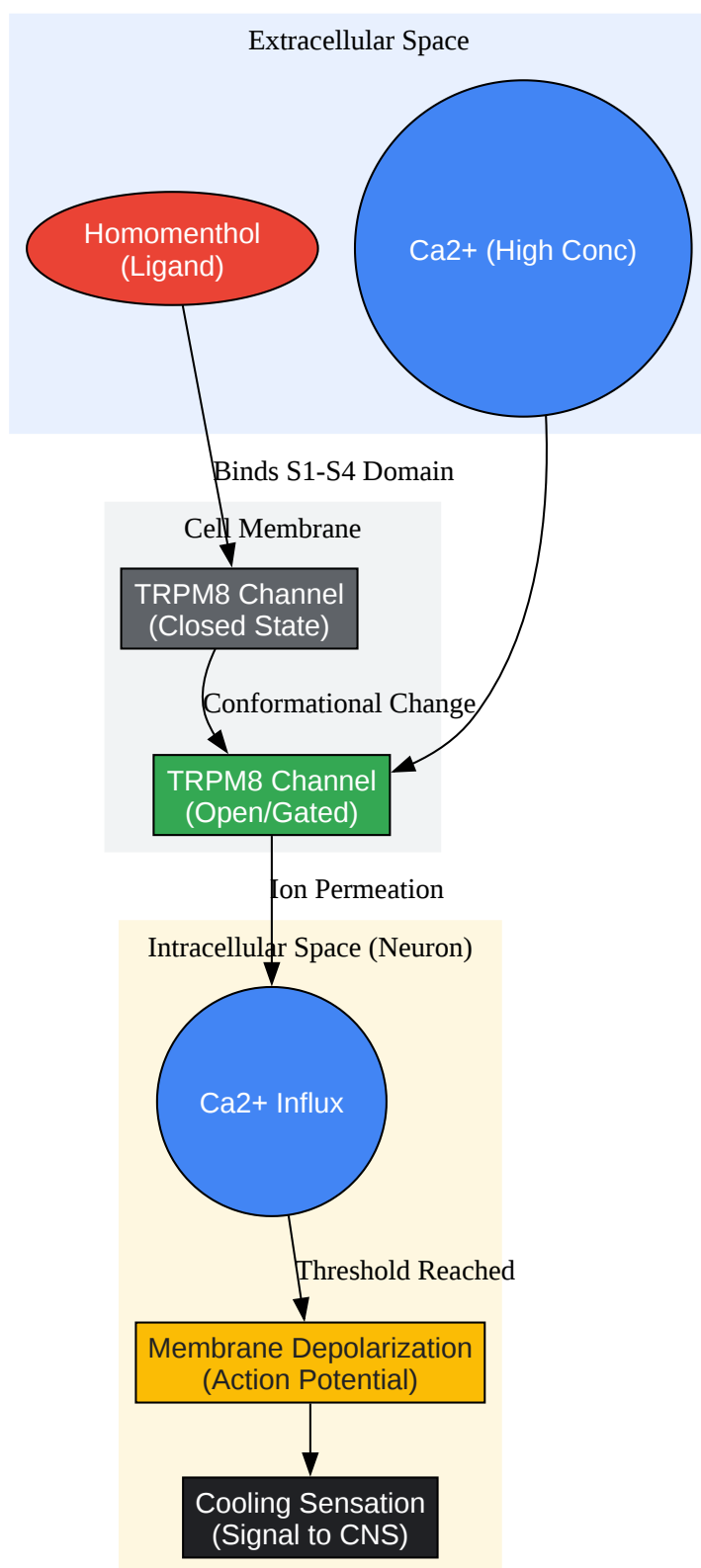
Unlike Menthol, which has high affinity for the TRPM8 voltage-gated sensor, Homomenthol exhibits a modified binding profile due to the lack of the isopropyl "anchor" group.^[2]

- Binding: Homomenthol binds to the transmembrane domain (S1-S4) of the TRPM8 channel.^[2]
- Gating: Binding stabilizes the open state of the channel, shifting the voltage-activation curve toward physiological potentials.^[2]
- Influx: This allows non-selective cation influx (,).^[2]

- Depolarization: The influx depolarizes the sensory neuron, triggering an action potential interpreted by the CNS as "cold."[\[2\]](#)

Comparative Efficacy: Homomenthol is generally considered to have a lower cooling intensity than (-)-Menthol but possesses a different odor profile (less minty, more chemical/camphoraceous), making it useful in specific formulations where the strong mint odor is undesirable.[\[2\]](#)

Visualization: TRPM8 Signaling Pathway



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Figure 2: Signal transduction pathway for Homomenthol-induced TRPM8 activation.[2]

Part 4: Analytical Characterization

To validate the synthesis of Homomenthol, the following analytical parameters are standard.

Gas Chromatography-Mass Spectrometry (GC-MS)[2]

- Column: HP-5MS or equivalent non-polar column.[2]
- Fragmentation Pattern (EI, 70eV):
 - Molecular Ion:[2][4][7]
142 (often weak).[2]
 - Base Peak: Look for characteristic fragmentation of the trimethylcyclohexane ring.[2]
 - Differentiation: Cis and Trans isomers will have distinct retention times (Trans usually elutes earlier on non-polar columns due to lower boiling point/polarity interaction).[2]

NMR Spectroscopy (NMR, 400 MHz,)

- Key Signal: The carbinol proton () is the diagnostic handle.[2]
 - Axial Proton (Trans-alcohol): Appears as a broad multiplet (tt or similar) at 3.5–4.0 ppm with large coupling constants (Hz).[2]
 - Equatorial Proton (Cis-alcohol): Appears as a narrower multiplet at 3.9–4.2 ppm with smaller coupling constants (Hz).[2]

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